

A71623 solubility and vehicle preparation

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Compound of Interest		
Compound Name:	A71623	
Cat. No.:	B1666408	Get Quote

A71623 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive technical information for the solubility and vehicle preparation of **A71623**, a potent and selective CCK-A (CCK1) receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of A71623?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **A71623**.[1] It is soluble in DMSO up to 50 mg/mL.[1]

Q2: Can I dissolve A71623 directly in an aqueous buffer like PBS?

A2: Yes, **A71623** is soluble in 20 mM Phosphate-Buffered Saline (PBS) up to 1.0 mg/mL. For concentrations higher than this, it is recommended to first dissolve the compound in DMSO and then perform a serial dilution into the aqueous buffer.

Q3: What is a suitable vehicle for in vivo animal studies?

A3: A commonly used vehicle for in vivo administration of A71623 in mice is 20 mM PBS.[2]

Q4: How should I store the lyophilized **A71623** powder and its stock solutions?

A4:



- Lyophilized Powder: Store desiccated at -20°C for long-term storage (up to one year) or at 4°C for short-term use.[1]
- Stock Solutions: Once prepared, aliquot the stock solution to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Solubility Data

The following table summarizes the solubility of **A71623** in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50 mg/mL	59.46 mM	May require sonication. Use newly opened, anhydrous DMSO for best results.[1]
20 mM PBS (pH 7.4)	1.0 mg/mL	1.19 mM	Suitable for direct dissolution at lower concentrations.

Molecular Weight of A71623: 840.96 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (50 mg/mL)

This protocol describes how to prepare a 50 mg/mL stock solution of A71623 in DMSO.

- Pre-treatment: Bring the lyophilized A71623 vial and anhydrous DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of A71623 powder in a sterile microcentrifuge tube. For example, weigh 5 mg of A71623.



- Solvent Addition: Add the calculated volume of DMSO to achieve a 50 mg/mL concentration.
 For 5 mg of powder, add 100 μL of DMSO.
- Dissolution: Vortex the solution gently. If the peptide does not dissolve completely, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.[1]
- Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes and store at -20°C or -80°C.[1]

Protocol 2: Preparation of a Working Solution for In Vivo Studies via Dilution

This protocol details the preparation of a final working solution in PBS from a DMSO stock, a common procedure for intraperitoneal (i.p.) injections.

- Thawing: Thaw a frozen aliquot of the **A71623** DMSO stock solution at room temperature.
- Calculation: Determine the final volume and concentration needed for your experiment. For example, to prepare 1 mL of a 0.1 mg/mL working solution.
- Dilution: Withdraw the required volume of the DMSO stock (e.g., 2 µL of a 50 mg/mL stock).
- Mixing: Add the DMSO stock dropwise to the vehicle (e.g., 998 μL of sterile 20 mM PBS)
 while gently vortexing. This slow, dropwise addition is critical to prevent precipitation.[3]
- Final Check: Ensure the final solution is clear and free of any precipitate before
 administration. The final concentration of DMSO should be kept as low as possible (ideally
 <1%) to avoid solvent-induced toxicity.

Troubleshooting Guide

Q: My A71623 powder won't dissolve completely in PBS.

A: The aqueous solubility of **A71623** is limited (≤ 1 mg/mL). If you require a higher concentration, or if dissolution is slow, prepare a concentrated stock solution in DMSO first and then dilute it into your aqueous buffer as described in Protocol 2. Using sonication can also help dissolve peptides in aqueous solutions.[4]



Q: When I dilute my DMSO stock solution into PBS, the solution turns cloudy or a precipitate forms. What should I do?

A: Precipitation upon dilution into an aqueous buffer is a common issue. Here are some steps to resolve it:

- Reduce Final Concentration: Your target concentration may be above the solubility limit in the final vehicle. Try preparing a more dilute working solution.
- Slow, Dropwise Addition: Add the DMSO stock very slowly to the PBS while the PBS is being vortexed or stirred. This helps the compound disperse and dissolve rather than crashing out of solution.[3]
- Warm the Aqueous Buffer: Gently warming the PBS to 37°C before adding the DMSO stock can sometimes improve solubility.
- Use a Co-solvent: For difficult-to-dissolve compounds, sometimes a formulation including cosolvents like PEG300 or Tween-80 is necessary, though this requires further validation for your specific experimental model.[5]

Q: Is A71623 stable in solution?

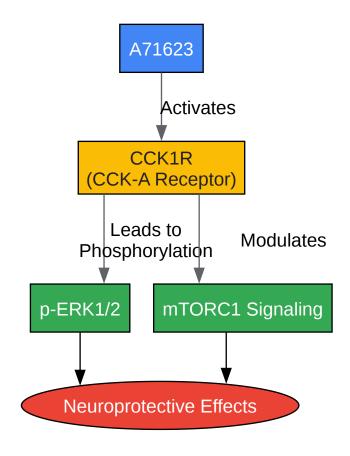
A: Peptide solutions can be susceptible to degradation. For best results, prepare fresh working solutions for each experiment from a frozen stock.[6] Avoid repeated freeze-thaw cycles of the stock solution by creating single-use aliquots.[1] Protect solutions from light.

Visualizations

A71623 Signaling Pathway

A71623 acts as an agonist at the Cholecystokinin 1 Receptor (CCK1R). This binding initiates downstream signaling cascades, including the phosphorylation of ERK1/2 and the modulation of the mTORC1 signaling pathway, which are crucial for neuronal function and protection.[2][7] [8]





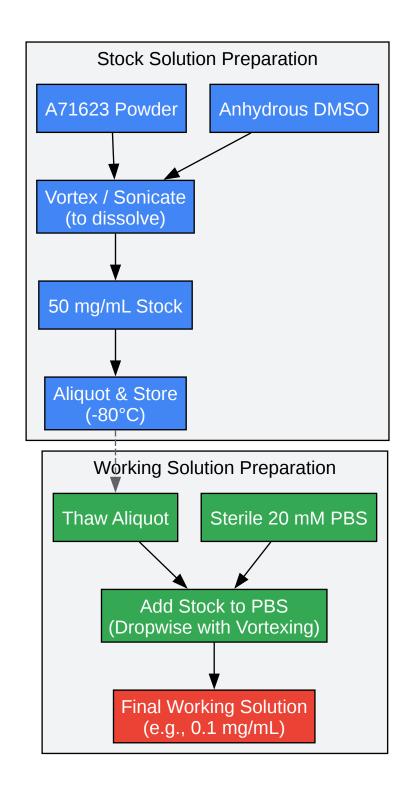
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Caption: Simplified signaling pathway of A71623 via the CCK1R receptor.

Experimental Workflow for Vehicle Preparation

This diagram illustrates the recommended workflow for preparing an **A71623** working solution for in vivo experiments.





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Caption: Workflow for preparing A71623 from powder to final working solution.



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